

A Technical Guide to the Chemical Synthesis and Purification of Tavaborole

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Compound of Interest

Compound Name: Tavaborole

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This document provides an in-depth technical overview of the primary synthetic routes and purification methodologies for **Tavaborole** (5-fluoro-1,3-dihydro-1-hydroxy-2,1-benzoxaborole), a topical antifungal agent. The information is compiled from various scientific patents and publications, presenting detailed experimental protocols, quantitative data, and process workflows.

Introduction to Tavaborole

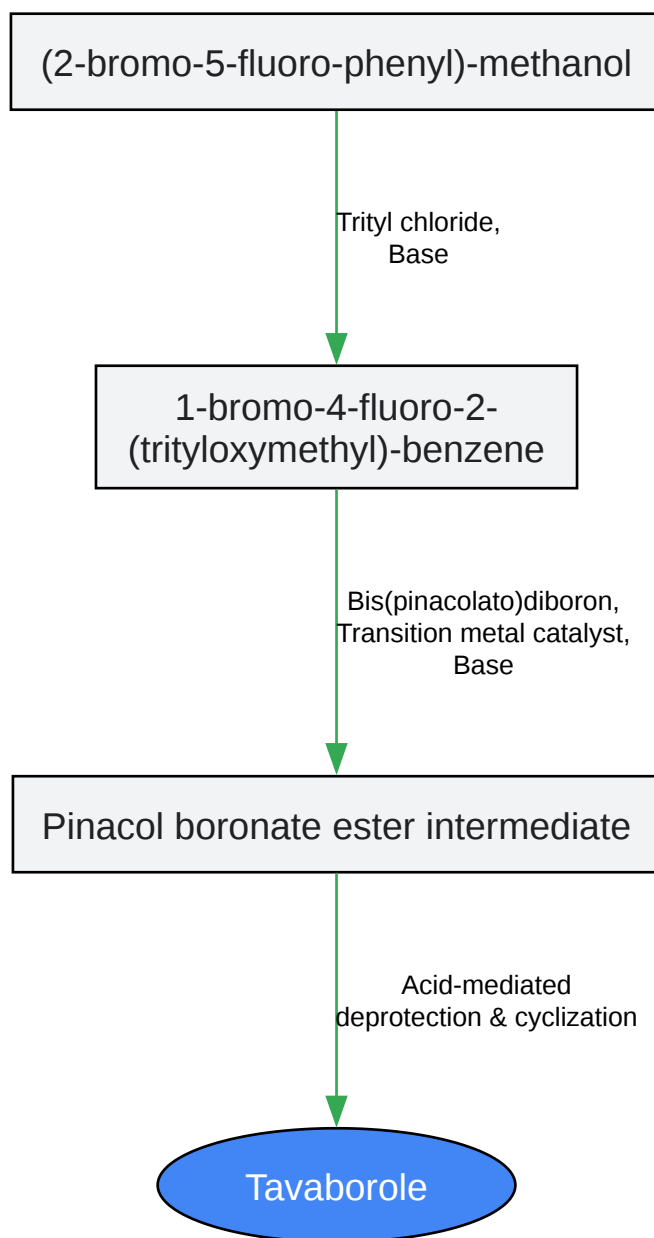
Tavaborole is a broad-spectrum antifungal drug from the oxaborole class, approved for the topical treatment of onychomycosis (a fungal infection of the nail). Its chemical formula is $C_7H_6BFO_2$, with a molecular weight of 151.93 g/mol. The molecule's efficacy stems from its ability to inhibit fungal leucyl-tRNA synthetase (LeuRS), an enzyme crucial for protein synthesis, thereby leading to the termination of cell growth and eventual cell death. Its low molecular weight and chemical properties facilitate penetration through the dense keratin of the nail plate to reach the site of infection.

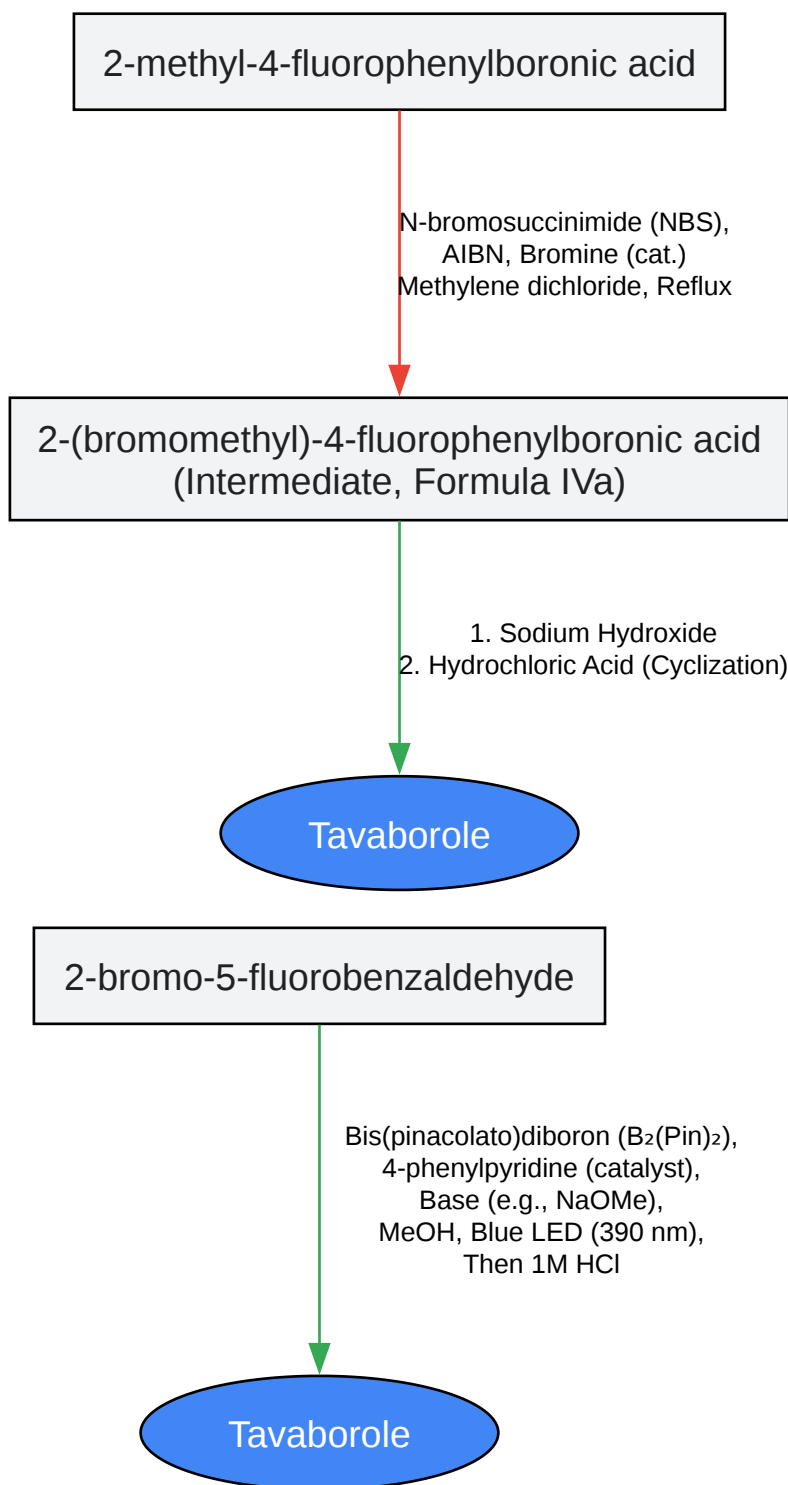
Chemical Synthesis of Tavaborole

Several synthetic pathways for **Tavaborole** have been developed, aiming to improve yield, purity, and industrial scalability while avoiding hazardous reagents. Below are detailed descriptions of prominent synthetic routes.

Route 1: Synthesis from (2-bromo-5-fluoro-phenyl)-methanol

This route involves the protection of the hydroxyl group, followed by a transition metal-catalyzed borylation, and subsequent deprotection and cyclization. This method avoids the use of highly pyrophoric reagents like n-butyllithium, making it more suitable for industrial-scale production.





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